

Technical Support Center: Isolating Solid Nitrosyl Iodide

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Compound of Interest

Compound Name: Nitrosyl iodide

Cat. No.: B14621043

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Welcome to the technical support center for the synthesis and isolation of solid **nitrosyl iodide** (INO). This resource is designed for researchers, scientists, and drug development professionals. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experimental procedures with this highly reactive and unstable compound.

Frequently Asked Questions (FAQs)

Q1: What is **nitrosyl iodide** and why is it difficult to isolate as a solid?

Nitrosyl iodide (INO) is an inorganic compound with the molecular formula INO.^{[1][2]} Its isolation as a solid is challenging primarily due to its inherent instability. It is a highly labile compound that readily decomposes at temperatures above -50 °C.^[3] This thermal instability, coupled with its reactivity towards moisture and air, makes its synthesis and isolation a significant experimental hurdle.

Q2: What are the primary decomposition pathways for **nitrosyl iodide**?

Nitrosyl iodide can decompose through several pathways, primarily yielding nitrogen monoxide and iodine or nitrogen dioxide and iodine.^[1] The specific decomposition products can be influenced by the experimental conditions.

- Thermal Decomposition: $2 \text{INO(g)} \rightleftharpoons 2 \text{NO(g)} + \text{I}_2\text{(g)}$ ^[1]

- Oxidation: $2 \text{INO(g)} \rightarrow 2 \text{NO}_2\text{(g)} + \text{I}_2\text{(g)}$ [\[1\]](#)

Q3: What are the expected physical properties of **nitrosyl iodide**?

Solid **nitrosyl iodide** is described as a pale yellow solid at temperatures below -50 °C.[\[3\]](#) Due to its instability, extensive characterization of the solid state is limited.

Q4: Are there any safer, more stable analogs to **nitrosyl iodide** for synthetic applications?

Yes, other nitrosyl halides such as nitrosyl chloride (NOCl) and nitrosyl bromide (NOBr) are generally more stable than **nitrosyl iodide** and are used in similar synthetic applications.[\[1\]](#)

The choice of a nitrosyl halide will depend on the specific reactivity required for a given chemical transformation.

Troubleshooting Guide

This guide addresses specific issues that may arise during the synthesis and isolation of solid **nitrosyl iodide**.

Problem	Possible Cause(s)	Suggested Solution(s)
No solid product is formed, or the product immediately disappears.	1. Temperature is too high: Nitrosyl iodide decomposes above -50 °C.[3]2. Presence of moisture or air: INO is highly reactive with atmospheric components.	1. Ensure all reactions and manipulations are performed at or below -50 °C. Use a cryostat or a low-temperature cooling bath.2. Work under a strictly inert atmosphere (e.g., argon or nitrogen) using Schlenk line or glovebox techniques. Ensure all solvents and reagents are rigorously dried.
The isolated solid is dark brown or violet instead of pale yellow.	1. Decomposition to iodine: The dark color is likely due to the formation of elemental iodine (I ₂), a primary decomposition product.[1]2. Reaction with incompatible materials: The product may be reacting with grease, incompatible solvents, or other materials.	1. Lower the reaction and isolation temperature. 2. Minimize the time the solid is kept, even at low temperatures.3. Ensure all glassware is scrupulously clean and avoid using materials that can be oxidized by INO.
Low yield of the desired product.	1. Incomplete reaction: The equilibrium for the formation of INO may not be favorable under the chosen conditions.2. Product loss during isolation: The product may be decomposing during filtration or washing steps.	1. Adjust the stoichiometry of the reactants (I ₂ and NO). Consider using a slight excess of nitric oxide.2. Pre-cool all filtration apparatus and solvents to the reaction temperature. Minimize the duration of the isolation steps.
Inconsistent spectroscopic data (IR, Raman).	1. Sample decomposition during analysis: The sample may be decomposing in the spectrometer.2. Presence of impurities: The sample may be	1. Use a low-temperature stage for spectroscopic analysis.2. Purify the starting materials rigorously. Ensure the inert atmosphere is

contaminated with starting materials, solvents, or decomposition products.

maintained during sample preparation for analysis.

Quantitative Data Summary

Due to the unstable nature of **nitrosyl iodide**, extensive quantitative data in the solid state is scarce. The following table summarizes key available thermodynamic data for the gaseous state.

Property	Value	Reference
Enthalpy of Formation ($\Delta H_f^0_{298}$)	29.0 ± 1 kcal/mol	[4]
Molecular Weight	156.9106 g/mol	[5][6][7]

Experimental Protocols

Synthesis of Solid **Nitrosyl Iodide** (General Method)

This protocol is a generalized procedure based on common methods for synthesizing unstable, low-temperature species. Extreme caution should be exercised, and all operations must be carried out by trained personnel in a suitable laboratory environment.

Materials:

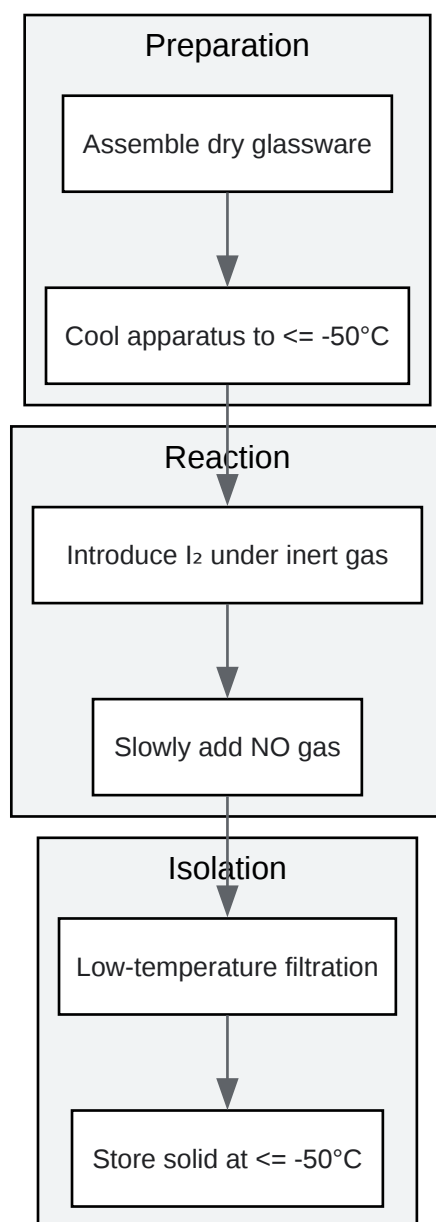
- Iodine (I_2), purified by sublimation
- Nitric oxide (NO) gas, high purity
- Inert gas (Argon or Nitrogen), high purity
- Cryostat or low-temperature cooling bath
- Schlenk line or glovebox
- Pre-cooled reaction vessel and filtration apparatus

Procedure:

- Preparation: Assemble the reaction apparatus on a Schlenk line or in a glovebox. Ensure all glassware is oven-dried and then cooled under a dynamic vacuum. The entire apparatus must be maintained at or below -50 °C using a cryostat.
- Reaction: Introduce a stoichiometric amount of purified iodine into the pre-cooled reaction vessel under a positive pressure of inert gas.
- Slowly introduce a stream of nitric oxide gas into the reaction vessel with gentle stirring. The reaction is typically a direct combination: $I_2 + 2NO \rightarrow 2INO$.^[1]
- Observation: The formation of a pale yellow solid indicates the presence of **nitrosyl iodide**.
- Isolation: Once the reaction is complete, carefully filter the solid product at low temperature using a pre-cooled filtration unit.
- Storage: The isolated solid must be stored at or below -50 °C under an inert atmosphere and in the dark. Any increase in temperature will lead to rapid decomposition.

Visualizations

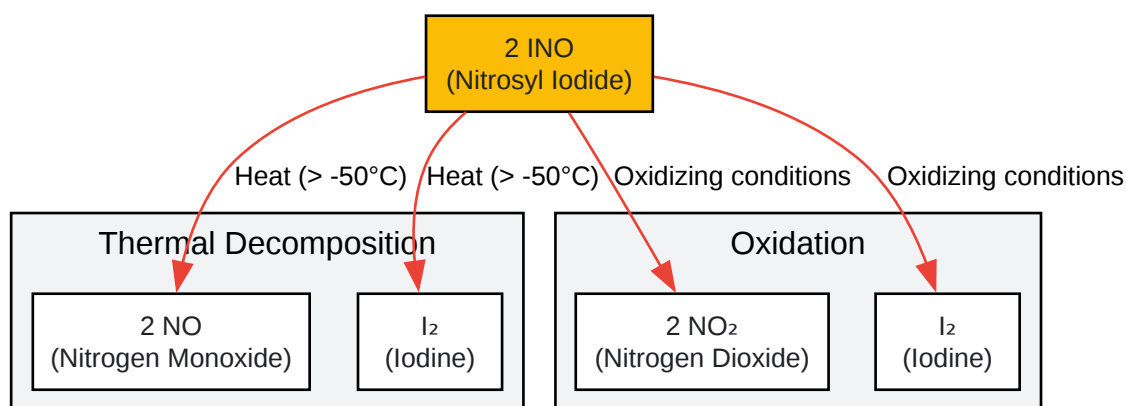
Experimental Workflow for Nitrosyl Iodide Synthesis and Isolation



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Caption: Workflow for the low-temperature synthesis and isolation of solid **nitrosyl iodide**.

Decomposition Pathways of Nitrosyl Iodide



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Caption: Primary decomposition pathways of **nitrosyl iodide**.

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